

A Comprehensive Technical Guide to Carboxy-EG6-hexadecanethiol: Properties and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Carboxy-EG6-hexadecanethiol*

Cat. No.: *B12377489*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Carboxy-EG6-hexadecanethiol is a bifunctional organic molecule widely utilized in the fields of surface chemistry, nanotechnology, and bio-interfacial science. Its unique structure, featuring a long hydrophobic hexadecanethiol chain, a hydrophilic hexa(ethylene glycol) (EG6) spacer, and a terminal carboxylic acid group, allows for the formation of well-defined and functional self-assembled monolayers (SAMs) on noble metal surfaces, particularly gold. This guide provides an in-depth overview of its chemical properties, experimental applications, and safety considerations.

Core Chemical and Physical Properties

The key physicochemical properties of **Carboxy-EG6-hexadecanethiol** are summarized below. These characteristics are fundamental to its application in surface modification and biomaterial engineering.

Property	Value
Chemical Name	20-(16-Mercaptohexadecanyloxy)-3,6,9,12,15,18-hexaoxaicosanoic acid[1][2]
Molecular Formula	C ₃₀ H ₆₀ O ₉ S[3]
Molecular Weight	596.86 g/mol [1]
CAS Number	1432697-96-5[3][4]
Appearance	Colorless to slightly yellow liquid or solid
Solubility	Soluble in organic solvents such as ethanol; insoluble in water[5]
Storage Temperature	-20°C, preferably under an inert atmosphere (e.g., Nitrogen)[3][6]

Applications in Surface Science and Biomedicine

The primary application of **Carboxy-EG6-hexadecanethiol** is in the formation of self-assembled monolayers (SAMs) on gold surfaces. The thiol group exhibits a strong affinity for gold, leading to the spontaneous formation of a dense, oriented monolayer.

The hexa(ethylene glycol) linker serves two critical purposes:

- It provides a hydrophilic spacer that resists the non-specific adsorption of proteins and other biomolecules.[2][6]
- It extends the terminal carboxyl group away from the surface, making it accessible for further chemical modifications.

The terminal carboxylic acid is a versatile functional group that can be activated to form covalent linkages with amine groups on proteins, peptides, antibodies, or DNA, enabling the specific immobilization of these biomolecules onto the surface.[2] This makes it an invaluable tool for the development of biosensors, DNA/protein microarrays, and platforms for studying cell-surface interactions.[2][6]

Experimental Protocols

Formation of a **Carboxy-EG6-hexadecanethiol** Self-Assembled Monolayer on Gold:

A typical procedure for forming a SAM on a gold-coated substrate is as follows:

- Substrate Preparation:
 - A gold-coated substrate (e.g., a silicon wafer with a thin layer of evaporated gold) is cleaned to remove any organic contaminants.
 - Common cleaning methods include immersion in a piranha solution (a mixture of sulfuric acid and hydrogen peroxide) or treatment with UV-Ozone. The substrate is then thoroughly rinsed with deionized water and ethanol and dried under a stream of nitrogen.
- SAM Formation:
 - A dilute solution of **Carboxy-EG6-hexadecanethiol** (typically 1 mM) is prepared in a suitable solvent, such as absolute ethanol.
 - The cleaned gold substrate is immersed in the thiol solution. The self-assembly process begins immediately.^[7]
 - The immersion is typically carried out for a period of 12-24 hours at room temperature to ensure the formation of a well-ordered and densely packed monolayer.^[7]
- Rinsing and Drying:
 - After incubation, the substrate is removed from the thiol solution and rinsed extensively with the solvent (e.g., ethanol) to remove any non-covalently bound molecules.
 - The substrate is then dried under a stream of nitrogen.
- Characterization (Optional but Recommended):
 - The quality of the SAM can be assessed using techniques such as contact angle goniometry (to measure surface hydrophilicity), ellipsometry (to determine monolayer

thickness), and X-ray photoelectron spectroscopy (XPS) to confirm the chemical composition of the surface.

Immobilization of Biomolecules:

- Activation of Carboxylic Acid Groups:

- The terminal carboxyl groups on the SAM are typically activated using a mixture of N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC) and N-hydroxysuccinimide (NHS) in an appropriate buffer (e.g., MES buffer, pH 6.0). This reaction forms a semi-stable NHS-ester.

- Biomolecule Coupling:

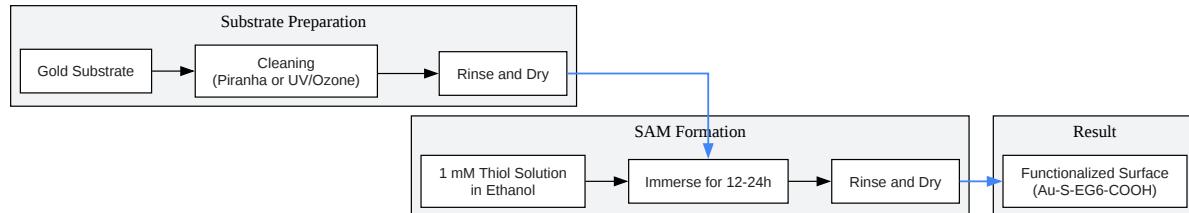
- The activated surface is then exposed to a solution containing the biomolecule of interest (e.g., a protein in PBS buffer, pH 7.4). The primary amine groups on the biomolecule react with the NHS-esters to form stable amide bonds.

- Blocking and Washing:

- Any remaining active NHS-esters are quenched using a blocking agent (e.g., ethanolamine or bovine serum albumin).
 - The surface is then washed to remove any non-specifically bound biomolecules.

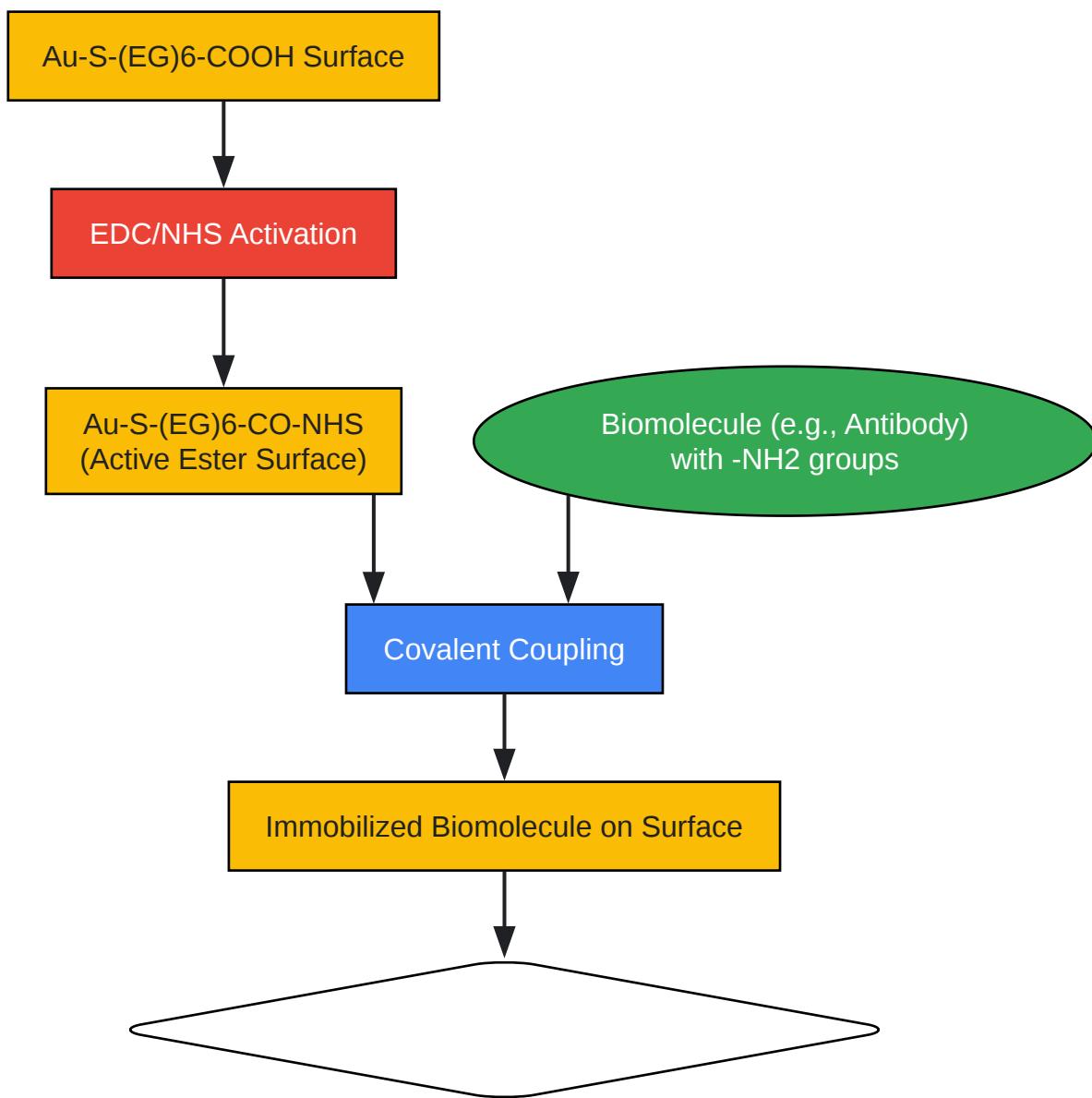
Visualizations

Below are diagrams illustrating the key experimental workflows involving **Carboxy-EG6-hexadecanethiol**.



[Click to download full resolution via product page](#)

Caption: Workflow for Self-Assembled Monolayer (SAM) Formation.



[Click to download full resolution via product page](#)

Caption: Pathway for Biomolecule Immobilization on a Functionalized Surface.

Safety and Handling

While specific hazard data for **Carboxy-EG6-hexadecanethiol** is not extensively documented, general safe laboratory practices for handling thiols should be followed.

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including chemical-resistant gloves, safety goggles, and a lab coat.^[4]

- Ventilation: Handle in a well-ventilated area or under a chemical fume hood to avoid inhalation of any potential vapors.[4]
- Contact: Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.[4]
- Fire Safety: Keep away from sources of ignition. Use dry chemical, carbon dioxide, or alcohol-resistant foam for extinguishing.[4]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.[4]

This guide provides a foundational understanding of **Carboxy-EG6-hexadecanethiol** for its effective and safe use in research and development. Its well-defined chemical properties make it a powerful tool for creating functional and biocompatible surfaces for a wide range of applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. dojindo.com [dojindo.com]
- 3. Carboxy-EG6-hexadecanethiol - Immunomart [immunomart.com]
- 4. targetmol.com [targetmol.com]
- 5. Hexadecanethiol - Wikipedia [en.wikipedia.org]
- 6. dojindo.com [dojindo.com]
- 7. apps.dtic.mil [apps.dtic.mil]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Carboxy-EG6-hexadecanethiol: Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12377489#carboxy-eg6-hexadecanethiol-chemical-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com